Electronic Absorption Spectra of (Oxalato(2-)-O,O')dioxouranium

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Compound of Interest

Compound Name:	*(Oxalato(2-)-O,O')dioxouranium*
CAS No.:	*2031-89-2*
Cat. No.:	*B12653824*

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Technical Guide & Application Protocol

Theoretical Framework: The Uranyl-Oxalate Chromophore

The optical properties of **(Oxalato(2-)-O,O')dioxouranium** are governed by the interaction between the linear dioxouranium cation (

) and the bidentate oxalate ligand (

). Unlike lanthanides, where

transitions are sharp and forbidden, the uranyl spectrum is dominated by vibronically coupled charge-transfer transitions.

Electronic Structure & Transitions

The absorption spectrum in the UV-Visible region (300–500 nm) arises primarily from Ligand-to-Metal Charge Transfer (LMCT).

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- Ground State: The uranium atom in

  is formally

  with a

  configuration. The ground state is a singlet (

).
- Excited States: Absorption of a photon promotes an electron from the oxygen-dominated highest occupied molecular orbitals (HOMO,

) to the non-bonding uranium

  or

  orbitals (LUMO).
- Vibronic Coupling: The electronic transition couples strongly with the symmetric stretching vibrational mode (

) of the

  axial bond. This creates the characteristic "comb-like" fine structure observed in the spectrum, with vibrational spacing of approximately

  .

Ligand Field Perturbation

Coordination of the oxalate ligand through the

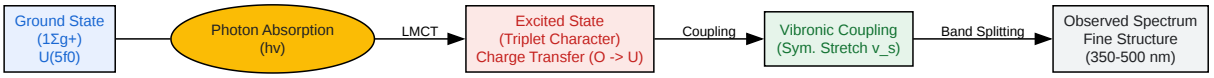
atoms (bidentate chelation) lowers the equatorial symmetry (

or lower). This perturbation:

- Redshifts the Spectrum: The LMCT bands shift to lower energies (longer wavelengths) compared to the aquo uranyl ion, typically extending absorption well into the blue region (up to ~480 nm).
- Increases Molar Absorptivity (

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): Symmetry breaking relaxes the Laporte selection rules, increasing the intensity of the transitions.



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Figure 1. Simplified mechanism of electronic absorption generation in Uranyl complexes.

Speciation & Spectral Dependence

In aqueous solution, the spectrum is highly dependent on the ratio of oxalate to uranium and the pH. The "Oxalato(2-)-O,O')dioxouranium" moiety exists in equilibrium with higher-order complexes.

Species	Formula	Stability Region	Spectral Characteristics
Mono-oxalate		Low pH, Low	Moderate intensity, distinct vibronic peaks.
Bis-oxalate		Excess Oxalate	Increased , slight redshift.
Tris-oxalate		High	Broadened structure, highest stability.

Critical Insight: For precise spectral characterization or actinometry, the solution must be buffered to ensure a single dominant species, typically the bis- or tris-oxalate form, to prevent hydrolysis products (uranyl hydroxides) from interfering with the absorbance profile.

Experimental Protocol: Synthesis & Spectral Acquisition

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Synthesis of Uranyl Oxalate Standard

Objective: Prepare a high-purity stock of Uranyl Oxalate for spectral calibration. Safety: Uranium is radioactive and toxic. Handle in a fume hood with appropriate PPE (gloves, lab coat, eye protection).

- Precursor Preparation: Dissolve

  of Uranyl Nitrate Hexahydrate (

) in

  of deionized water.
- Ligand Addition: Slowly add a stoichiometric excess of Oxalic Acid solution (

  in

) under constant stirring.
- Precipitation: The neutral complex

  is sparingly soluble. A yellow precipitate will form.
- Purification: Filter the precipitate, wash 3x with cold deionized water, and 2x with ethanol to remove excess nitrate and free acid.
- Drying: Dry in a vacuum desiccator over silica gel. Do not heat above

  to avoid dehydration/decomposition.

Spectrophotometric Measurement

Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Cary 5000 or equivalent).

- Blank Preparation: Prepare a solvent blank containing the exact electrolyte background (e.g.,

) without Uranium.
- Sample Preparation: Dissolve the synthesized solid in the background electrolyte. Target concentration:

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.

- Parameters:
  - Range: 200 nm – 550 nm.
  - Scan Rate: 60 nm/min (slow scan required to resolve vibronic structure).
  - Bandwidth: 1.0 nm.
- Data Processing: Subtract the blank baseline. Identify maxima (

) and calculate molar absorptivity (

) using Beer-Lambert Law:

  .

Application: The Uranyl Oxalate Actinometer

The most authoritative application of this spectrum is in Chemical Actinometry. The complex decomposes upon UV irradiation with a known quantum yield (

), making it a primary standard for measuring photon flux.

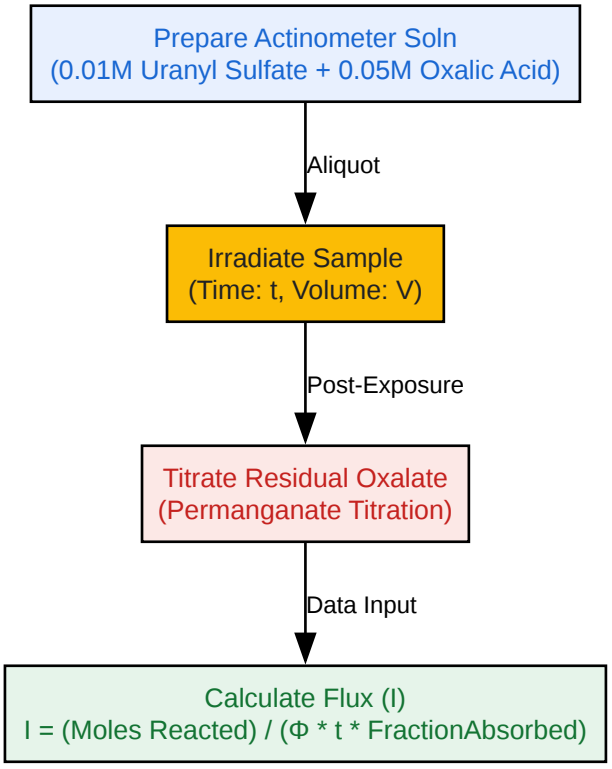
Mechanism

Note: The net reaction involves the reduction of U(VI) to U(IV) and the oxidation of oxalate.

Actinometry Workflow

This protocol validates the light intensity of a UV source (typically 254 nm or 365 nm).

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Figure 2. Workflow for determining photon flux using Uranyl Oxalate Actinometry.

Calculation: The photon intensity (

, Einstein/sec) is calculated via:

Where:

- = Moles of oxalate decomposed (determined by titration).
- = Quantum yield (approx 0.5 – 0.6 depending on

).
- = Irradiation time (seconds).
- = Absorbance of the solution at the irradiation wavelength (must be measured via the spectrum described in Section 3).

References

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